

Proper Disposal of Ipatasertib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Ipatasertib*

Cat. No.: *B1662790*

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The proper disposal of investigational drugs like **Ipatasertib** is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This guide provides a comprehensive, step-by-step procedure for researchers and drug development professionals to manage and dispose of **Ipatasertib** waste safely and effectively.

Hazard Assessment and Safety Data

Ipatasertib is an investigational drug that requires careful handling. Based on Safety Data Sheets (SDS), it is classified with several hazard statements, indicating that it should be managed as hazardous waste.^[1]^[2] Improper disposal can lead to environmental contamination and pose public safety risks.^[3]

Table 1: Hazard Classification for **Ipatasertib**

Hazard Type	Classification	GHS Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[1]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	[2]
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1]

| Specific Target Organ Toxicity (Repeated Exposure) | Category 1 | H372: Causes damage to organs through prolonged or repeated exposure |[2] |

Disposal Protocol for Ipatasertib Waste

This protocol outlines the required steps for the compliant disposal of **Ipatasertib**, from initial segregation to final destruction. This procedure applies to expired, unused, and partially used **Ipatasertib**, as well as contaminated labware.

Methodology

1. Personnel Training and Personal Protective Equipment (PPE)

- All personnel handling **Ipatasertib** waste must receive training on chemical waste management and the specific hazards of the compound.[4][5]

- Required PPE includes, but is not limited to, protective gloves, a lab coat or protective clothing, and eye/face protection.[1]

2. Waste Segregation and Containerization

- Segregation: Immediately separate **Ipatasertib** waste from regular trash and other waste streams at the point of generation.[6]
- Container Selection:
 - Select a compatible, leak-proof hazardous waste container (e.g., glass or plastic) based on the physical state of the waste (solid, liquid).[4]
 - Full, partially full, and empty vials or ampules of **Ipatasertib** should be placed directly into a designated hazardous waste container.[7] Do not empty them.[4]
 - For sharps contaminated with **Ipatasertib**, use a designated sharps container suitable for hazardous chemotoxic waste.

3. Labeling of Waste Containers

- Attach a "HAZARDOUS WASTE" label to each container, as provided by your institution's Environmental Health and Safety (EHS) department.[4] No other labels are acceptable.[4]
- Complete the label with the following information:
 - Principal Investigator (PI) name.[4]
 - Building and room number where the waste is stored.[4]
 - Contact phone number for the research team.[4]
 - Full chemical name ("**Ipatasertib**") and concentration/percentage.[4]

4. Storage (Satellite Accumulation Area)

- Store the properly labeled waste containers in a designated Satellite Accumulation Area (SAA).[4]

- The SAA must be located at or near the point of waste generation and should be a secure area, such as a locked cabinet or a secondary containment tub.[4]
- The research team must perform and document weekly inspections of the containers in the SAA.[4]

5. Arranging for Disposal

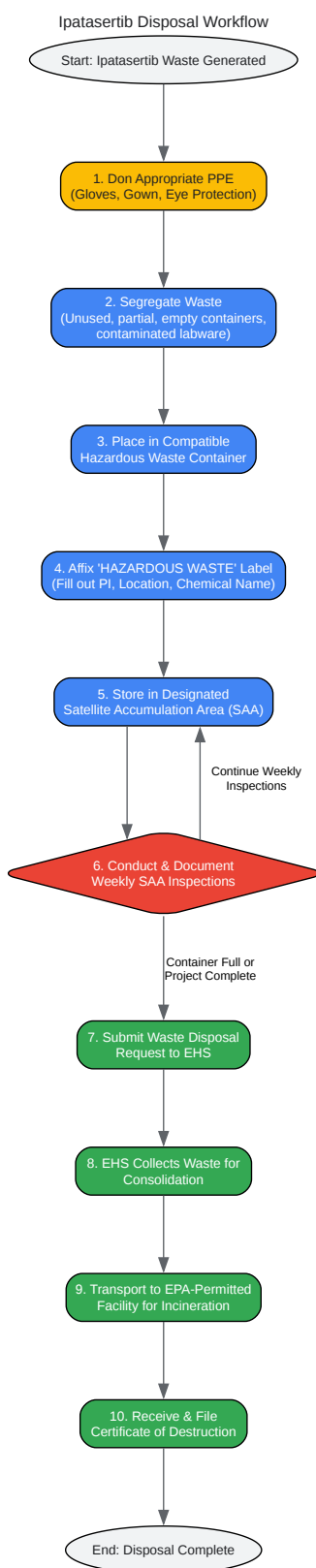
- Contact EHS: To initiate disposal, submit a Chemical Waste Disposal Request Form to your institution's EHS department.[4]
- Pickup: An environmental professional will schedule a pickup. The agent will be transported in a Department of Transportation (DOT)-approved container to a licensed 90-day storage facility.[8]
- Final Disposition: The waste will be consolidated and transported to an EPA-permitted incinerator for final destruction.[4][5][7][8] The sewer disposal of hazardous waste pharmaceuticals is prohibited.[5]

6. Documentation and Record-Keeping

- The date of EHS pickup is considered the disposal date.[4]
- A certificate of destruction or a return manifest will be provided to the institution, confirming compliant disposal.[7][8]
- All disposal records must be maintained for a minimum of two to three years, in accordance with institutional policy and regulatory requirements.[3][8]

Disposal Workflow Diagram

The following diagram illustrates the key decision points and procedural flow for the proper disposal of **lpatasertib**.



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Caption: Workflow for the safe disposal of **Ipatasertib** waste.

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